

Personal protective equipment for handling IQ 1

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Compound of Interest

Compound Name: IQ 1

Cat. No.: B8813944

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Essential Safety and Handling Guide for IQ-1

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the handling of IQ-1 (CAS 331001-62-8), a selective inhibitor of the Wnt/ β -catenin/CBP signaling pathway.

Personal Protective Equipment (PPE)

When handling IQ-1, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety.

| Protective Equipment | Specification |
|----------------------|-----------------------------------|
| Eye Protection | Safety goggles with side-shields. |
| Hand Protection | Chemical resistant gloves. |
| Body Protection | Laboratory coat. |

Hazard Identification and Classification

IQ-1 is classified as acutely toxic if swallowed. Below is a summary of its hazard classification.

| Hazard Class | GHS Classification | Signal Word | Hazard Statement |
|-----------------------|--------------------|---------------|-----------------------------|
| Acute Toxicity (Oral) | Category 4 | Warning | H302: Harmful if swallowed. |
| --- | --- | Storage Class | 11: Combustible Solids. |

First Aid Measures

In the event of exposure to IQ-1, immediate first aid is crucial.

| Exposure Route | First Aid Procedure |
|-------------------------|---|
| If Swallowed | Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. |
| In Case of Eye Contact | Remove any contact lenses and flush eyes with an eye-wash solution. |
| In Case of Skin Contact | Wash off with soap and plenty of water. |
| If Inhaled | Move person into fresh air. |

Handling, Storage, and Disposal

Proper operational and disposal plans are critical for the safe use of IQ-1 in a laboratory setting.

Handling:

- Avoid contact with skin and eyes.
- Do not eat, drink or smoke when using this product.
- Wash hands thoroughly after handling.

Storage:

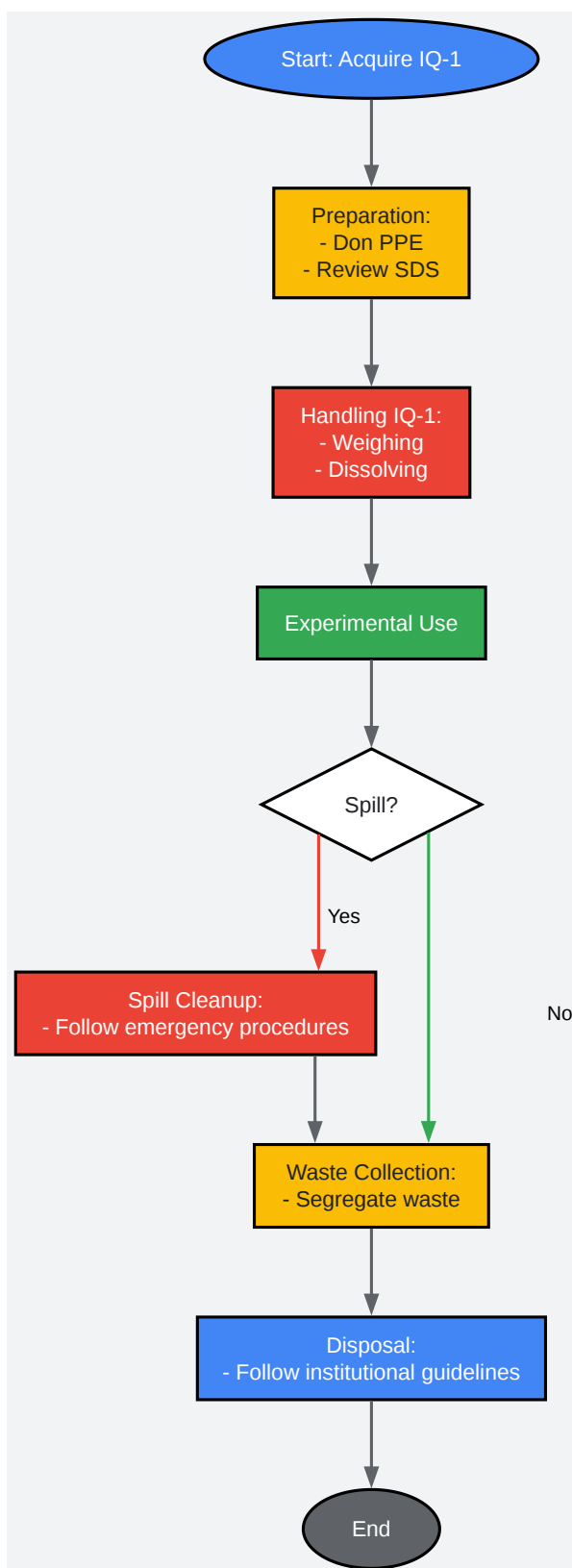
- Store in a well-ventilated place.
- Keep container tightly closed.
- Recommended storage temperature is -20°C.[1]

Disposal:

- Dispose of contents/container in accordance with local, regional, national, and international regulations.
- Contact a licensed professional waste disposal service to dispose of this material.

IQ-1 Handling Workflow

The following diagram outlines the procedural steps for the safe handling of IQ-1, from preparation to disposal.



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Caption: Workflow for the safe handling and disposal of IQ-1.

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References

- 1. medchemexpress.com [medchemexpress.com]
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